

A Comparative Guide to the Toxicity of Tin-Based and Lead-Based Perovskites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tin(2+);dibromide*

Cat. No.: *B160491*

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The rapid advancement of perovskite-based technologies, particularly in photovoltaics, has been met with significant environmental and health concerns, primarily due to the inclusion of toxic lead (Pb) in the highest-performing devices.[1] This has spurred intensive research into less hazardous alternatives, with tin (Sn) emerging as a promising substitute due to its similar electronic properties.[2][3] This guide provides an objective comparison of the toxicity profiles of tin-based and lead-based perovskites, supported by experimental data, to inform researchers and developers in the field.

Comparative Toxicity: A Quantitative Overview

The primary concern with lead-based perovskites is the high toxicity of lead ions (Pb^{2+}), which can leach into the environment if the device is damaged.[4][5] Studies have shown that lead from perovskites can be significantly more bioavailable than lead from other industrial sources, potentially entering the food chain more effectively.[6][7] In contrast, tin-based alternatives generally exhibit a safer toxicological profile. While divalent tin (Sn^{2+}) can be toxic, it readily oxidizes to the more stable and less soluble tetravalent state (Sn^{4+}) in the environment, reducing its bioavailability.[7][8]

Recent studies have provided direct comparisons of the cytotoxic effects of precursors for both lead-based and lead-free perovskites. In tests on human lung (A549) and liver (HepG2) cell lines, as well as in aquatic organisms like zebrafish embryos, tin compounds demonstrated a significantly safer profile than their lead- and bismuth-based counterparts.[9][10]

Table 1: Summary of Comparative Toxicity Data

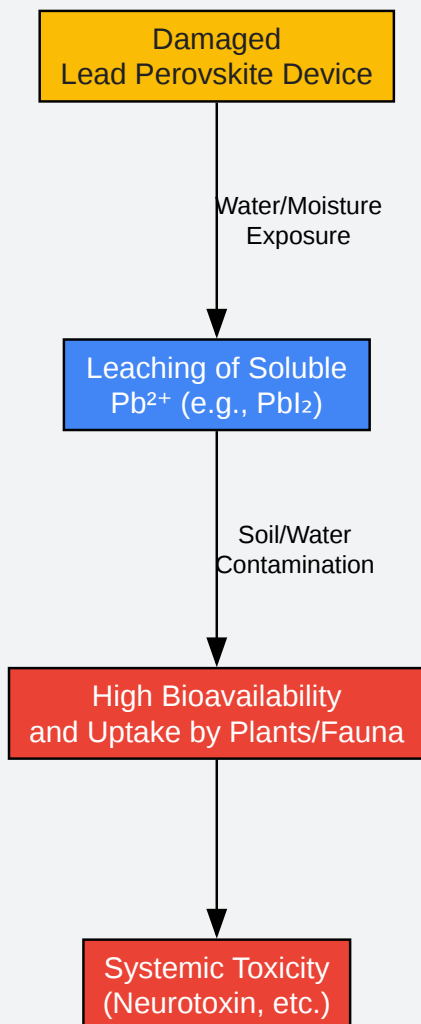
Parameter	Lead-Based Perovskites (e.g., CsPbBr ₃ , MAPbI ₃)	Tin-Based Perovskites (e.g., CsSnI ₃ , FASnI ₃)	Key Findings & References
In Vitro Cytotoxicity	Exhibits significant dose-dependent cytotoxicity in human lung and liver cell lines.[9][10]	Tin bromide (SnBr ₂) shows a notably safer profile in the same human cell lines.[9][10]	Tin compounds show lower cytotoxicity in human cells under studied conditions.
Hemolytic Effect	Induces a dose-dependent hemolytic (red blood cell rupturing) effect.[9][10]	Tin compounds show a much lower hemolytic effect compared to lead.[9]	Lead poses a greater risk of blood toxicity.
Aquatic Toxicity	Lead compounds show dose-dependent toxicity to zebrafish embryos.[9][10]	Tin bromide (SnBr ₂) displays a safer environmental impact profile, even at elevated concentrations.[9][10]	Tin-based precursors are less harmful to aquatic ecosystems.
Bioavailability	Lead from perovskite degradation is up to 10 times more bioavailable to plants than other lead contaminants.[7]	Sn ²⁺ rapidly oxidizes to less soluble and less bioavailable Sn ⁴⁺ compounds (e.g., SnO ₂).[7][8]	The environmental form of tin degradation products limits their uptake by organisms.
Environmental Leaching	Unencapsulated devices can leach over 60% of their lead content within minutes of simulated rainfall.[11]	Degrades to tin iodide and subsequently iodine when exposed to moisture and oxygen.[12][13]	Lead-based devices pose a risk of rapid, high-concentration environmental contamination upon damage.
Degradation Products	Decomposes into soluble and toxic lead	Degrades to environmentally benign SnO ₂ upon	Tin perovskite degradation products

iodide (PbI ₂) and other lead salts.[4][14]	exposure to ambient air.[8]	are considered less hazardous.
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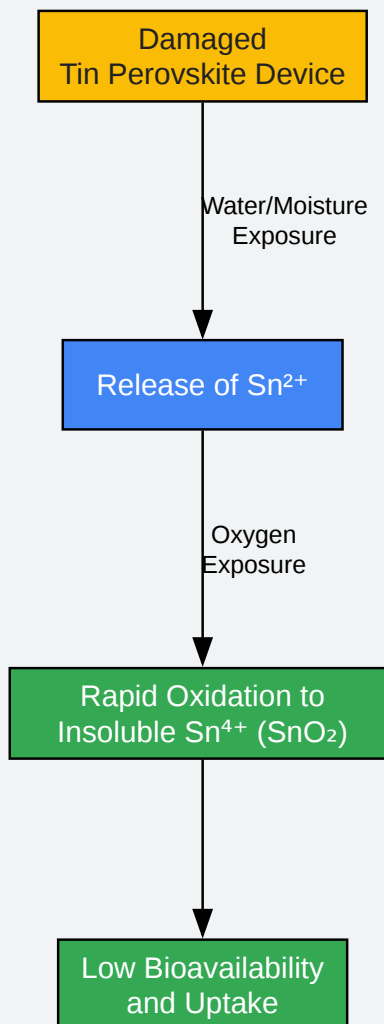
Mechanisms of Environmental Exposure and Toxicity

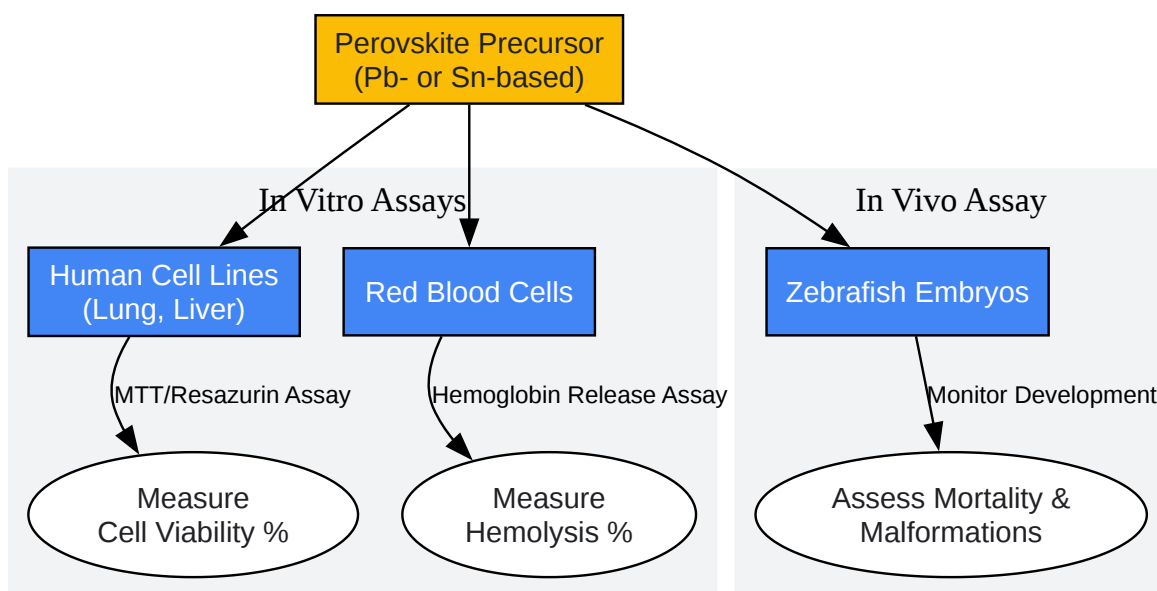
The potential for environmental harm is largely dictated by the material's stability and the fate of its degradation products. For perovskite solar cells, a primary risk scenario involves physical damage (e.g., from hail or fire) leading to the leaching of toxic components into soil and groundwater.[4][5] The workflow below contrasts the environmental fate of lead and tin from damaged perovskite devices.

Lead-Based Perovskite Device Damage



Tin-Based Perovskite Device Damage





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References

- 1. Toxicity and lead-free perovskites | Perovskite-Info [perovskite-info.com]
- 2. Innovative Materials for High-Performance Tin-Based Perovskite Solar Cells: A Review [mdpi.com]
- 3. DSpace [research-repository.griffith.edu.au]
- 4. mdpi.com [mdpi.com]
- 5. mdpi.com [mdpi.com]
- 6. scispace.com [scispace.com]
- 7. Biological impact of lead from halide perovskites reveals the risk of introducing a safe threshold - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Prospects for low-toxicity lead-free perovskite solar cells - PMC [pmc.ncbi.nlm.nih.gov]

- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Researchers gain insights into degradation mechanisms of hybrid tin-based perovskite solar cells | Perovskite-Info [perovskite-info.com]
- 13. Degradation mechanism of hybrid tin-based perovskite solar cells and the critical role of tin (IV) iodide [spiral.imperial.ac.uk]
- 14. aramis.admin.ch [aramis.admin.ch]
- To cite this document: BenchChem. [A Comparative Guide to the Toxicity of Tin-Based and Lead-Based Perovskites]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160491#comparative-toxicity-assessment-of-tin-based-versus-lead-based-perovskites]

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